

"Ethyl 6-methoxy-1H-indole-2-carboxylate" CAS number and identifiers

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Ethyl 6-methoxy-1H-indole-2carboxylate

Cat. No.:

B084373

Get Quote

In-Depth Technical Guide: Ethyl 6-methoxy-1H-indole-2-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 6-methoxy-1H-indole-2-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. This document consolidates its chemical identifiers, physicochemical properties, synthesis methodologies, and available biological activity data.

Core Identifiers and Properties

Ethyl 6-methoxy-1H-indole-2-carboxylate is a key intermediate in the synthesis of various biologically active molecules. Its fundamental identifiers and properties are summarized below.

Identifier	Value
CAS Number	15050-04-1[1]
Molecular Formula	C12H13NO3
IUPAC Name	ethyl 6-methoxy-1H-indole-2-carboxylate



A comprehensive summary of physicochemical data is pending the acquisition of more specific experimental results.

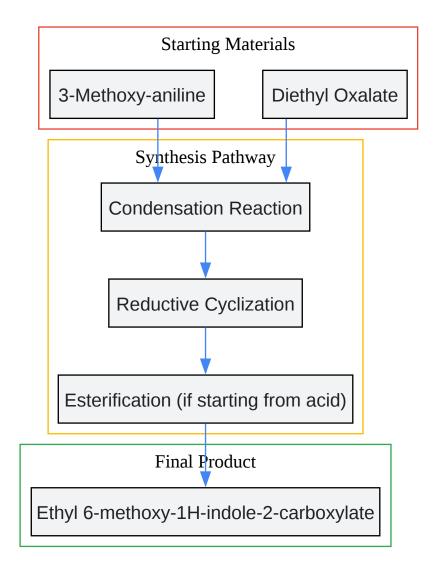
Synthesis and Experimental Protocols

The synthesis of **Ethyl 6-methoxy-1H-indole-2-carboxylate** can be achieved through several established routes for indole ring formation, followed by esterification. The Reissert indole synthesis is a classical and reliable method for preparing benzene-substituted indole-2-carboxylates. This reaction typically involves the condensation of a 2-nitrotoluene derivative with diethyl oxalate in the presence of a base, followed by reductive cyclization of the resulting 2-nitrophenylpyruvate.

A common synthetic approach involves the esterification of the corresponding carboxylic acid, 6-methoxy-1H-indole-2-carboxylic acid.

Conceptual Synthesis Workflow:





Click to download full resolution via product page

Caption: Conceptual workflow for the synthesis of Ethyl 6-methoxy-1H-indole-2-carboxylate.

While specific, detailed experimental protocols for the direct synthesis of **Ethyl 6-methoxy-1H-indole-2-carboxylate** are not readily available in the public domain, the general procedures for indole-2-carboxylate synthesis can be adapted. For instance, a general method for the synthesis of ethyl indole-2-carboxylate involves the reductive cyclization of ethyl onitrophenylpyruvate using platinum-catalyzed hydrogenation.[2]

Spectroscopic and Analytical Data



Consolidated spectroscopic data for **Ethyl 6-methoxy-1H-indole-2-carboxylate** is crucial for its unambiguous identification and characterization. While a complete, verified dataset is not currently available, related structures provide expected spectral features.

Expected Spectroscopic Data:

Technique	Expected Features
¹ H NMR	Signals corresponding to the ethyl group (triplet and quartet), a singlet for the methoxy group protons, and distinct aromatic protons of the indole ring system.
¹³ C NMR	Resonances for the carbonyl carbon of the ester, the ethyl group carbons, the methoxy carbon, and the carbons of the indole core.
IR Spectroscopy	Characteristic absorption bands for the N-H stretch of the indole, C=O stretch of the ester, and C-O stretches.
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of the compound.

Researchers are advised to acquire and interpret their own analytical data for confirmation.

Biological Activity and Potential Applications

The biological activities of various indole derivatives have been extensively studied. While specific data for **Ethyl 6-methoxy-1H-indole-2-carboxylate** is limited, the parent compound, 6-methoxy-1H-indole-2-carboxylic acid, has been identified as an antifungal metabolite produced by Bacillus toyonensis.[3][4] This suggests that derivatives, including the ethyl ester, may also possess interesting biological properties.

Furthermore, indole-2-carboxamides have been identified as a promising class of antituberculosis agents.[5] The core indole-2-carboxylate scaffold is a key pharmacophore in the development of new therapeutic agents.



Logical Relationship of Compound and its Potential Activity:



Click to download full resolution via product page

Caption: Relationship between the parent acid, the target ester, and its potential biological activities.

Further research is warranted to fully elucidate the biological profile of **Ethyl 6-methoxy-1H-indole-2-carboxylate**, including its mechanism of action and potential therapeutic applications.

Safety and Handling

Detailed safety and handling information specific to **Ethyl 6-methoxy-1H-indole-2-carboxylate** is not readily available. However, based on the data for the parent compound, 6-methoxy-1H-indole-2-carboxylic acid, the following general precautions should be observed:

- Hazard Statements: May cause skin irritation, serious eye irritation, and respiratory irritation.
- Precautionary Measures: Use in a well-ventilated area, wear appropriate personal protective equipment (gloves, eye protection), and avoid breathing dust/fume/gas/mist/vapors/spray.[6]

Users should always consult the specific Safety Data Sheet (SDS) provided by the supplier before handling this chemical.

This document is intended for informational purposes only and does not constitute a substitute for professional scientific guidance or a comprehensive safety assessment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. 15050-04-1|Ethyl 6-methoxy-1H-indole-2-carboxylate|BLD Pharm [bldpharm.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 4. In vitro and preclinical evaluation of the antifungal activity of 6-methoxy-1 H-indole-2carboxylic acid produced by Bacillus toyonensis strain OQ071612 formulated as nanosponge hydrogel - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. hmsom.elsevierpure.com [hmsom.elsevierpure.com]
- 6. 6-methoxy-1H-indole-2-carboxylic acid | C10H9NO3 | CID 410327 PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["Ethyl 6-methoxy-1H-indole-2-carboxylate" CAS number and identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b084373#ethyl-6-methoxy-1h-indole-2-carboxylatecas-number-and-identifiers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com